

IUPAC nomenclature and CAS number for cyclohexanecarbonyl chloride

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Compound of Interest

Compound Name: Cyclohexanecarbonyl chloride

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An In-depth Technical Guide to Cyclohexanecarbonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

Core Identification and Nomenclature

Cyclohexanecarbonyl chloride is a key reagent in organic synthesis, particularly valued for its role as an acylating agent in the production of pharmaceuticals and other fine chemicals.^[1] Its precise identification is crucial for regulatory compliance, safety, and scientific accuracy.

- IUPAC Name: **cyclohexanecarbonyl chloride**^[2]
- CAS Number: 2719-27-9^{[3][4][5][6]}

Synonyms for this compound include Cyclohexanecarboxylic acid chloride, Hexahydrobenzoyl chloride, and Cyclohexanoyl chloride.^{[1][3][6]}

Physicochemical and Spectral Data

A comprehensive understanding of the physicochemical properties of **cyclohexanecarbonyl chloride** is essential for its handling, application in reactions, and for purification processes.

Table 1: Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₇ H ₁₁ ClO	[2][4][6]
Molecular Weight	146.61 g/mol	[2][4]
Appearance	Clear, colorless to straw-colored liquid	
Density	1.096 g/mL at 25 °C	
Boiling Point	184 °C	
Flash Point	66 °C (150.8 °F)	
Refractive Index	n ₂₀ /D 1.469	
Water Solubility	Hydrolyzes	
Sensitivity	Moisture Sensitive	

Table 2: Spectral Data

Technique	Key Peaks/Signals	Reference
¹ H NMR (400 MHz, CDCl ₃)	δ (ppm): 2.735, 2.091, 1.799, 1.66, 1.31, 1.26	[7]
Mass Spectrum (EI)	Major fragments (m/z): 111, 83, 55	[7][8]
IR Spectrum	Characteristic C=O stretch for acyl chloride	[9]

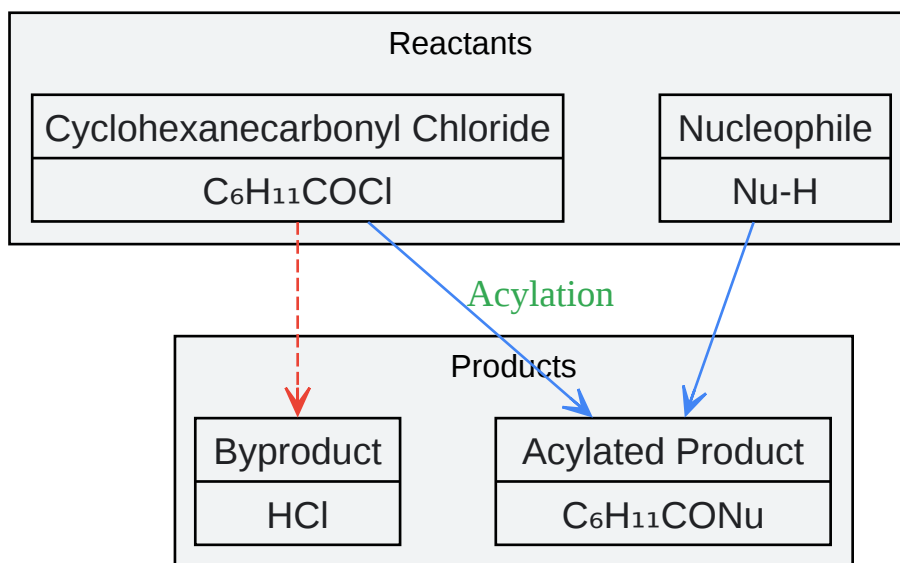
Key Synthetic Applications and Protocols

Cyclohexanecarbonyl chloride is a versatile synthetic intermediate. Its primary utility lies in acylation reactions, where the cyclohexanecarbonyl moiety is introduced into a target molecule.

General Reactivity: Nucleophilic Acyl Substitution

The high reactivity of the acyl chloride functional group is due to the electron-withdrawing nature of both the chlorine and oxygen atoms, making the carbonyl carbon highly electrophilic. It readily reacts with nucleophiles, substituting the chloride, which is an excellent leaving group.

General Reactivity of Cyclohexanecarbonyl Chloride



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Caption: Nucleophilic acyl substitution using **cyclohexanecarbonyl chloride**.

Experimental Protocol 1: Synthesis of Cyclohexanecarbonyl Chloride

This protocol details the synthesis of the title compound from cyclohexanecarboxylic acid using thionyl chloride.

Materials:

- Cyclohexanecarboxylic acid
- Thionyl chloride (SOCl_2)

- Benzene (or another inert solvent like dichloromethane)
- n-dodecane (as an internal standard for GC analysis, optional)
- Methanol
- Triethylamine

Equipment:

- Round-bottom flask
- Reflux condenser
- Dean-Stark water separator
- Magnetic stirrer and stir bar
- Heating mantle
- Gas chromatograph (for analysis)

Procedure:

- To a reactor equipped with a condenser and a Dean-Stark water separator, add a solution of cyclohexanecarboxylic acid (e.g., 6.95 g, 0.054 mol) in benzene (90 mL).^[4]
- Heat the mixture to distill off approximately 25 mL of benzene under a nitrogen atmosphere to create anhydrous conditions.^[4]
- Cool the reaction mixture to room temperature.^[4]
- Slowly add thionyl chloride (e.g., 6.0 mL, 0.082 mol).^[4] The reaction can be exothermic.
- Heat the mixture to reflux and maintain for 1-3 hours.^[10] The completion of the reaction can be monitored by the cessation of gas (SO₂ and HCl) evolution.^[10]
- After the reaction is complete, excess thionyl chloride and the solvent can be removed by distillation.^[10]

- For analytical purposes, a small aliquot of the reaction mixture can be taken and reacted with methanol containing a small amount of triethylamine to form methyl cyclohexanecarboxylate, which can be analyzed by GC to determine yield and purity.[4] Conversion rates exceeding 99% are achievable with this method.[4]

Experimental Protocol 2: Use in Drug Synthesis - Preparation of Praziquantel

A significant application of **cyclohexanecarbonyl chloride** in the pharmaceutical industry is in the synthesis of Praziquantel, an anthelmintic drug.[5] This protocol outlines a key acylation step in one of the synthetic routes to Praziquantel.

Materials:

- 1-aminomethyl-1,2,3,4-tetrahydroisoquinoline intermediate
- **Cyclohexanecarbonyl chloride**
- A suitable aprotic solvent (e.g., dichloromethane)
- A base (e.g., potassium carbonate, triethylamine)

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath

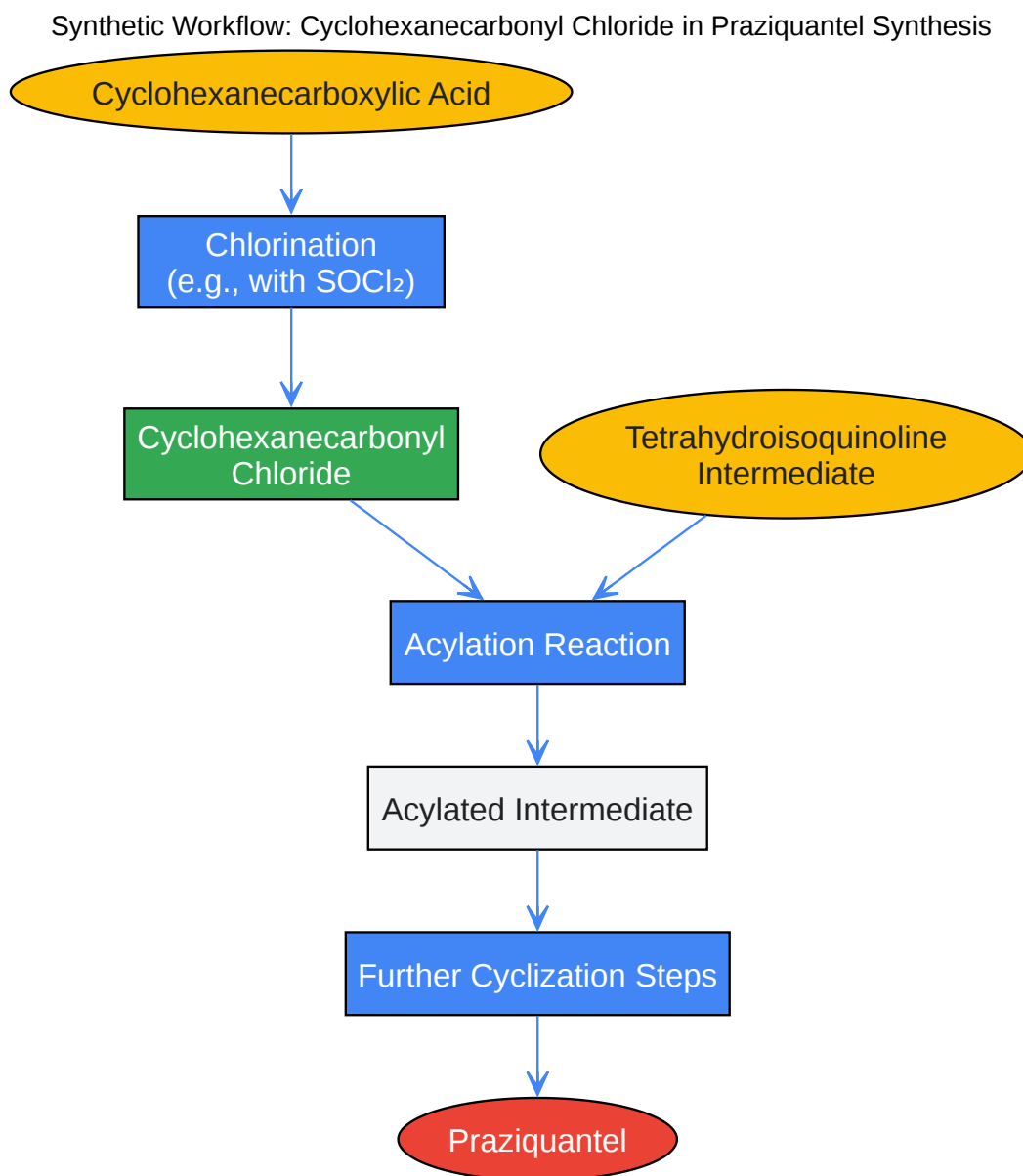
Procedure:

- Dissolve the 1-aminomethyl-1,2,3,4-tetrahydroisoquinoline intermediate (1 equivalent) in dry dichloromethane in a round-bottom flask.[11]
- Add a base such as potassium carbonate (2 equivalents) to the mixture.[11]

- Stir the mixture at room temperature.
- Slowly add a solution of **cyclohexanecarbonyl chloride** (1.2 equivalents) in dichloromethane to the reaction mixture.[\[11\]](#)
- Continue stirring the mixture at room temperature for several hours (e.g., 10 hours) until the reaction is complete (monitor by TLC or LC-MS).[\[11\]](#)
- Upon completion, quench the reaction with a saturated solution of ammonium chloride (NH_4Cl).[\[11\]](#)
- Separate the organic layer, and extract the aqueous layer with dichloromethane.
- Combine the organic layers, dry over anhydrous magnesium sulfate (MgSO_4), and remove the solvent under reduced pressure to yield the acylated product.[\[11\]](#) This intermediate is then taken forward in subsequent steps to yield Praziquantel.

Workflow and Logical Relationships

The role of **cyclohexanecarbonyl chloride** as a critical building block in multi-step synthesis is best illustrated through a workflow diagram.



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Caption: Role of **cyclohexanecarbonyl chloride** in Praziquantel synthesis.

Safety and Handling

Cyclohexanecarbonyl chloride is a corrosive and moisture-sensitive compound that requires careful handling.

- Hazards: Causes severe skin burns and eye damage.[2] It is harmful if swallowed and irritating to the respiratory system.[12] The compound is a lachrymator.
- Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection.[12] A vapor respirator should be used in case of insufficient ventilation.[13]
- Handling: Handle in a well-ventilated area, preferably in a fume hood. Keep away from moisture, heat, sparks, and open flames.[14][15] Ground all equipment to prevent static discharge.[13]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container, often under an inert atmosphere (e.g., nitrogen).[14][15]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[12] After skin contact, wash immediately with plenty of soap and water.[12] If inhaled, remove to fresh air.[13] If swallowed, do NOT induce vomiting and seek immediate medical attention.[14]

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